

3-Chloronaphthalene-2-carbaldehyde: Technical Guide & Core Specifications

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Compound of Interest

Compound Name:	3-Chloronaphthalene-2-carbaldehyde
CAS No.:	80228-36-0
Cat. No.:	B13792072

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Executive Summary

3-Chloronaphthalene-2-carbaldehyde (CAS 80228-36-0) is a disubstituted naphthalene derivative characterized by an aldehyde group at the C2 position and a chlorine atom at the C3 position.^{[1][2][3]} While structurally simple, its specific substitution pattern—placing a halogen ortho to a carbonyl group—makes it a highly reactive "linchpin" scaffold.

Its primary utility lies in organic electronics, specifically as the precursor for Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene (DNFT). DNFT is a benchmark p-type organic semiconductor known for its high charge carrier mobility and air stability. The "Takimiya Method" utilizes **3-chloronaphthalene-2-carbaldehyde** in a domino thienannulation reaction, bypassing complex multi-step couplings.

Chemical Identity & Specifications

The following data consolidates the specific identifiers for the 2,3-isomer. Note that confusion often arises with the 1,2- or 2,6-isomers; verification of the substitution pattern is critical.

Metric	Specification
Chemical Name	3-Chloronaphthalene-2-carbaldehyde
Synonyms	3-Chloro-2-naphthaldehyde; 2-Chloro-3-formylnaphthalene
CAS Registry Number	80228-36-0
PubChem CID	Not Centrally Indexed (Search via CAS or SMILES)
Molecular Formula	C ₁₁ H ₇ ClO
Molecular Weight	190.62 g/mol
SMILES	<chem>Clc1cc2ccccc2cc1C=O</chem>
Appearance	Pale yellow to off-white solid
Melting Point	138–142 °C (Typical for pure isomer)
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF; insoluble in water



Technical Note on Identifiers: Unlike common reagents, this specific isomer does not have a prominent, stable PubChem CID assigned in the public summary tier. Researchers should rely on the CAS 80228-36-0 and the SMILES string for database searching to avoid confusion with the more common 1-chloro-2-naphthaldehyde.

Synthesis & Production Logic

The Ortho-Substitution Challenge

Direct formylation (Vilsmeier-Haack) of 2-chloronaphthalene typically yields the 1-formyl isomer (alpha position) due to electronic directing effects. Therefore, the 3-chloro-2-formyl motif

requires indirect synthesis, often via functional group interconversion from 3-hydroxy-2-naphthaldehyde or 3-amino-2-naphthoic acid derivatives.

Logical Pathway (Sandmeyer Approach)

A robust synthetic logic for accessing this core involves the Sandmeyer reaction, converting an amine to a chloride while preserving the aldehyde (or its protected acetal form).

- Starting Material: 3-Amino-2-naphthaldehyde (or ester precursor).
- Diazotization: Treatment with NaNO_2/HCl at 0°C generates the diazonium salt.
- Chlorination: Reaction with CuCl (Copper(I) chloride) installs the chlorine at C3.
- Result: **3-Chloronaphthalene-2-carbaldehyde**.

Key Application: Synthesis of DNTT (Organic Semiconductors)[8]

The most authoritative application of this molecule is the Takimiya Thienannulation, a one-pot reaction that constructs the fused thienothiophene core of DNTT. This protocol is preferred over cross-coupling methods due to its atom economy and scalability.

Reaction Mechanism

The reaction involves the condensation of the aldehyde with a sulfur source (elemental sulfur or Na_2S) and an acetylenic component, or a self-condensation domino reaction if using specific precursors.

Experimental Protocol: Synthesis of DNTT

Adapted from Takimiya et al. (J. Am. Chem. Soc. / J. Mater. Chem. C)

Objective: Synthesize Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene (DNTT) using **3-chloronaphthalene-2-carbaldehyde**.

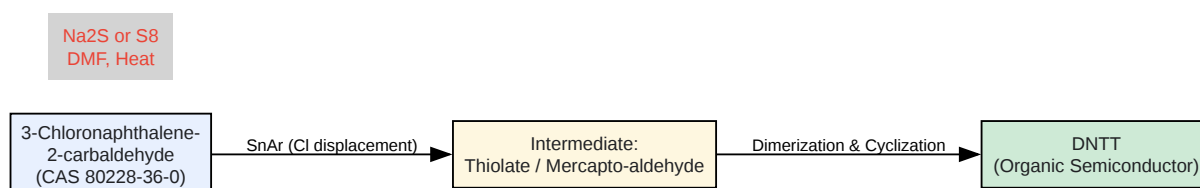
Reagents:

- **3-Chloronaphthalene-2-carbaldehyde** (1.0 equiv)
- Sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$) or Elemental Sulfur (S_8)
- DMF (N,N-Dimethylformamide), anhydrous[4]
- Base (e.g., K_2CO_3) if required by specific variant

Workflow:

- Preparation: In a flame-dried Schlenk flask under Argon, dissolve **3-chloronaphthalene-2-carbaldehyde** in anhydrous DMF (0.1 M concentration).
- Sulfuration: Add $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ (1.5 equiv). The presence of the ortho-chloro group facilitates a nucleophilic aromatic substitution () followed by cyclization.
- Cyclization: Heat the mixture to 120–140°C for 12–24 hours. The mechanism proceeds via the formation of a transient mercapto-aldehyde intermediate which undergoes dimerization and ring closure.
- Work-up: Cool to room temperature. Pour the reaction mixture into water. The DNTT product precipitates as a yellow/gold solid.
- Purification: Filter the crude solid. Wash extensively with water, methanol, and hexane.
- Sublimation: Due to the low solubility of DNTT, final purification must be performed via vacuum sublimation (gradient temperature 250–300°C, $<10^{-3}$ Pa) to achieve semiconductor-grade purity.

Visualization: The Takimiya Thienannulation Pathway



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Figure 1: Logical flow of the Takimiya domino synthesis converting the chloro-aldehyde precursor into the fused DNTT semiconductor core.

Safety & Handling (MSDS Summary)

As a halogenated aromatic aldehyde, this compound requires standard chemical hygiene.

- Hazards:
 - Skin/Eye Irritant: The aldehyde group is reactive; contact can cause sensitization.
 - Inhalation: Dust or vapor may irritate the respiratory tract.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Aldehydes are prone to oxidation to carboxylic acids (3-chloro-2-naphthoic acid) upon prolonged air exposure.
- Disposal: Halogenated organic waste stream. Do not mix with strong oxidizers or strong bases.

References

- Takimiya, K., et al. (2011).[5] One-step synthesis of [1]benzothieno[3,2-b][1]benzothiophene from o-chlorobenzaldehyde. Tetrahedron Letters, 52(2), 285-288.[6] (Foundational methodology for ortho-chloroaldehyde thienannulation).
- Takimiya, K., et al. (2020).[7][5] Synthesis of Soluble Dinaphtho[2,3-b:2',3'-f]thieno[3,2-b]thiophene (DNTT) Derivatives. Journal of Organic Chemistry, 85, 195-206.[7]

- Chemical Abstracts Service (CAS).Entry for CAS 80228-36-0.[1] (Verified Identifier).[1][4][8][7]
- PubChem.Compound Summary for Related Isomers (1-chloro-2-naphthaldehyde). [Link](#) (Used for comparative exclusion).

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